

Standard Operating Procedure: Handling and Disposal of Antitumor Agent-174

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Compound of Interest

Compound Name: Antitumor agent-174

Cat. No.: B15543463

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This document provides essential safety and logistical information for the handling and disposal of the potent cytotoxic compound, **Antitumor Agent-174**. All personnel must be fully trained on these procedures before commencing any work with this agent.

Hazard Communication

Antitumor Agent-174 is a highly potent cytotoxic compound. The primary hazards include acute toxicity upon ingestion, inhalation, or skin contact, as well as potential for mutagenicity and carcinogenicity. All personnel must review the Safety Data Sheet (SDS) for **Antitumor Agent-174** prior to beginning work.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Antitumor Agent-174** in any form (solid or solution).

Table 1: Required Personal Protective Equipment

PPE Item	Specification	Purpose
Gloves	Double-gloving with chemotherapy-rated nitrile gloves	Prevents skin contact and absorption.
Eye Protection	ANSI Z87.1 rated safety glasses with side shields or splash goggles	Protects eyes from splashes and aerosols.
Lab Coat	Disposable, solid-front, back-closing gown	Prevents contamination of personal clothing.
Respiratory Protection	NIOSH-approved N95 or higher respirator	Required when handling the powdered form or when aerosols may be generated.
Shoe Covers	Disposable, slip-resistant	Prevents tracking of contamination outside of the designated work area.

Engineering Controls

All work with **Antitumor Agent-174** must be conducted within a certified Class II, Type B2 Biosafety Cabinet (BSC) or a certified chemical fume hood to protect both the user and the environment.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **Antitumor Agent-174**.

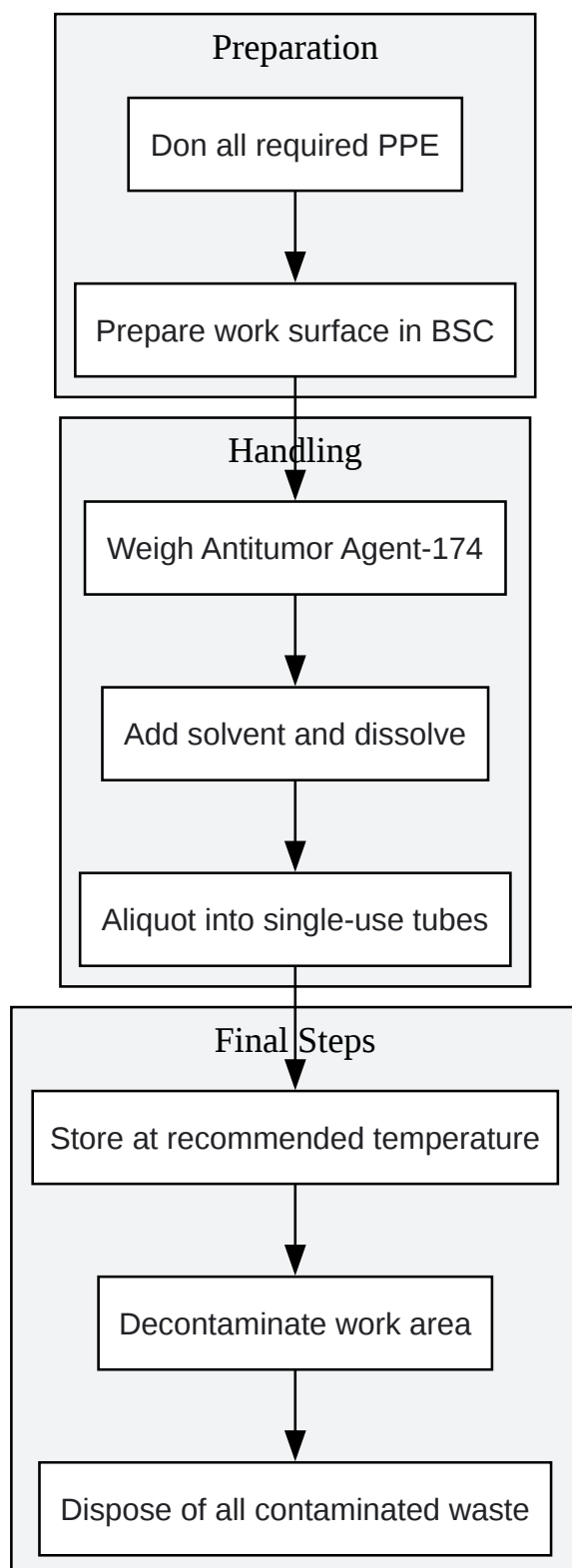
Materials:

- **Antitumor Agent-174** (powder)
- Anhydrous DMSO
- Sterile, conical-bottom polypropylene tubes (1.5 mL and 15 mL)

- Calibrated pipettes and sterile, filtered pipette tips
- Chemotherapy-rated sharps container
- 70% ethanol for disinfection

Procedure:

- Preparation: Don all required PPE as specified in Table 1. Prepare the work surface within the BSC by wiping it down with 70% ethanol.
- Weighing: Weigh the required amount of **Antitumor Agent-174** powder directly into a tared 1.5 mL tube inside the BSC.
- Solubilization: Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the tube containing the powder.
- Mixing: Gently vortex the tube until the powder is completely dissolved. Avoid vigorous shaking to minimize aerosol generation.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile 1.5 mL tubes.
- Labeling: Clearly label each aliquot with the compound name, concentration, date, and your initials.
- Storage: Store the aliquots at the recommended temperature (-20°C or -80°C) as specified in the compound's documentation.
- Decontamination: Wipe down all surfaces and equipment within the BSC with 70% ethanol.
- Waste Disposal: Dispose of all contaminated materials, including pipette tips, tubes, and gloves, in the designated cytotoxic waste container.



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Caption: Workflow for the safe handling and preparation of **Antitumor Agent-174**.

Spill and Exposure Procedures

In case of a spill:

- Evacuate the immediate area.
- Alert others and restrict access to the spill area.
- If safe to do so, use a chemotherapy spill kit to clean the spill, following the kit's instructions.
- Report the spill to the laboratory supervisor and the institution's environmental health and safety (EHS) office.

In case of personal exposure:

- Skin: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
- Eyes: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station.
- Inhalation: Move to fresh air immediately.

Seek immediate medical attention after any exposure.

Waste Disposal

All solid and liquid waste contaminated with **Antitumor Agent-174** must be disposed of as hazardous cytotoxic waste.

Table 2: Waste Disposal Plan

Waste Type	Container	Disposal Procedure
Solid Waste	Labeled, leak-proof, puncture-resistant container	Includes gloves, gowns, pipette tips, and tubes.
Liquid Waste	Labeled, leak-proof, shatter-resistant container	Includes unused stock solutions and contaminated media.
Sharps	Chemotherapy-rated sharps container	Includes needles and syringes.

All waste containers must be sealed and collected by the institution's EHS department for incineration. Do not mix cytotoxic waste with general laboratory waste.

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